

# Personal protective equipment for handling Licochalcone D

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## Compound of Interest

Compound Name: Licochalcone D

Cat. No.: B1675293

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## Essential Safety and Handling Guide for Licochalcone D

This document provides immediate safety, handling, and disposal protocols for **Licochalcone D**, designed for researchers, scientists, and drug development professionals. The following procedures are critical for ensuring laboratory safety and maintaining compound integrity.

## Hazard Identification and Personal Protective Equipment (PPE)

While specific toxicity data for **Licochalcone D** is not thoroughly investigated, its structural analog, Licochalcone A, is classified as harmful if swallowed, in contact with skin, or inhaled.<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup> Therefore, cautious handling and appropriate PPE are mandatory.

Minimum Recommended PPE

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side-shields or chemical splash goggles conforming to EN166 (EU) or NIOSH (US) standards.[4][5]	Protects eyes from airborne powder particles and splashes of solvent.
Hand Protection	Chemical-resistant nitrile gloves.[4] Gloves must be inspected before use and removed using the proper technique to avoid skin contact.[5]	Prevents dermal absorption, which can be harmful.[2][3]
Respiratory Protection	For handling powder, a NIOSH-approved N95 (or equivalent) respirator is required to control dust.[4] For extensive powder handling, consider a powered air-purifying respirator (PAPR).[4]	Prevents inhalation of the compound, which is presumed to be harmful.[2][3]
Body Protection	A standard lab coat is required.[2][4] For spill response or large-scale operations, an impervious apron should be used.[4]	Protects skin and personal clothing from contamination.

## Chemical and Physical Properties

Understanding the properties of **Licochalcone D** is essential for safe handling and storage.

Property	Data
Molecular Formula	C <sub>21</sub> H <sub>22</sub> O <sub>5</sub> <a href="#">[6]</a>
Molecular Weight	354.40 g/mol <a href="#">[7]</a>
Appearance	Solid powder.
Solubility	Soluble in DMSO, Chloroform, Dichloromethane, Ethyl Acetate, and Acetone. <a href="#">[8]</a> <a href="#">[9]</a>
CAS Number	144506-15-0 <a href="#">[8]</a> <a href="#">[10]</a> <a href="#">[11]</a>

## Handling and Storage Procedures

Proper handling and storage are crucial to maintain the stability and efficacy of **Licochalcone D**.

### Storage Conditions

Format	Temperature	Duration	Special Conditions
Powder	2-8°C <a href="#">[8]</a> or -20°C <a href="#">[9]</a>	Up to 24-36 months. <a href="#">[8]</a> <a href="#">[9]</a>	Keep vial tightly sealed in a dry, well-ventilated, and cool place. <a href="#">[5]</a> <a href="#">[8]</a> Protect from light. <a href="#">[10]</a>
Stock Solution (in Solvent)	-20°C	Up to 1 month. <a href="#">[9]</a> <a href="#">[10]</a>	Protect from light. <a href="#">[10]</a> Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[9]</a> <a href="#">[10]</a>
Stock Solution (in Solvent)	-80°C	Up to 6 months. <a href="#">[9]</a> <a href="#">[10]</a>	Protect from light. <a href="#">[10]</a> Aliquot to avoid repeated freeze-thaw cycles. <a href="#">[9]</a> <a href="#">[10]</a>

### Safe Handling Protocol

- Preparation: Conduct all handling of **Licochalcone D** powder within a certified chemical fume hood to avoid dust formation and inhalation.[\[5\]](#)
- Weighing: When weighing the powder, use an analytical balance inside the fume hood or a ventilated balance enclosure.
- Contact Avoidance: Avoid all direct contact with skin and eyes.[\[5\]](#) Do not eat, drink, or smoke in the handling area.[\[3\]](#)
- Ventilation: Ensure appropriate exhaust ventilation is active where the compound is handled.[\[5\]](#)
- After Handling: Wash hands thoroughly after handling, especially before breaks and at the end of the workday.[\[1\]](#)[\[5\]](#)

## Protocol for Stock Solution Preparation (10 mM in DMSO)

This protocol details the steps to safely prepare a stock solution for use in in vitro experiments.

- Pre-Operation Check: Ensure the chemical fume hood is operational and you are wearing all required PPE (lab coat, nitrile gloves, safety glasses).
- Material Equilibration: Allow the vial of **Licochalcone D** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculation: Calculate the required mass of **Licochalcone D** and volume of DMSO. For a 10 mM solution, you will need 3.544 mg of **Licochalcone D** per 1 mL of DMSO.
- Weighing: In the fume hood, carefully weigh the desired amount of **Licochalcone D** powder into a sterile, conical tube.
- Solubilization: Add the calculated volume of fresh, anhydrous-grade DMSO to the tube.[\[9\]](#)
- Mixing: Cap the tube tightly and vortex gently until the solid is completely dissolved.

- Aliquoting: Dispense the solution into smaller, single-use, light-protecting vials (e.g., amber cryovials). This prevents contamination and degradation from repeated freeze-thaw cycles. [\[10\]](#)
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. Store immediately at -20°C or -80°C as required. [\[9\]](#)[\[10\]](#)

## Emergency and Disposal Procedures

### Spill & Exposure Response

Emergency	Procedure
Skin Contact	Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. <a href="#">[2]</a> Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids apart. Seek immediate medical attention. <a href="#">[2]</a>
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[12]</a>
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention. <a href="#">[2]</a> <a href="#">[12]</a>
Powder Spill	Pick up and arrange disposal without creating dust. <a href="#">[5]</a> Sweep up and shovel the material into a suitable, closed container for disposal. <a href="#">[5]</a>

### Waste Disposal Plan

- Contaminated Materials: Dispose of all contaminated materials, including gloves, pipette tips, and empty vials, in a dedicated hazardous chemical waste container.

- Unused Compound/Solutions: Unused **Licochalcone D** powder and solutions must be treated as hazardous chemical waste.
- Disposal: Do not let the product enter drains.[5] All waste must be disposed of through a licensed professional waste disposal service in accordance with local, state, and federal regulations.

## Visual Process and Safety Diagrams

The following diagrams illustrate the key workflows and logical safety relationships for handling **Licochalcone D**.

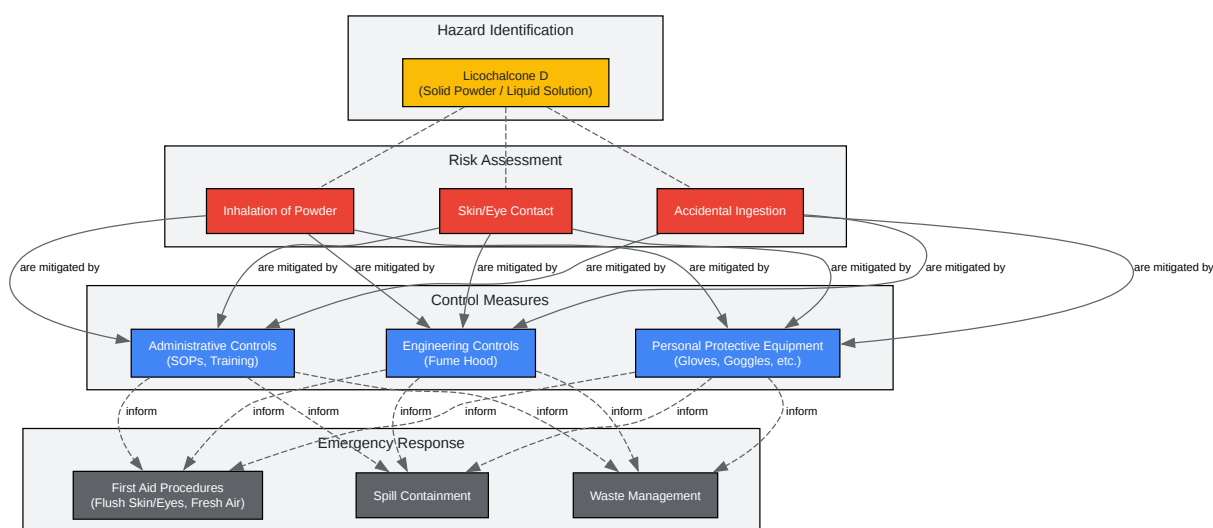


Figure 2. Hazard Control and Emergency Response Logic

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